

Valeriandoid F: A Technical Guide to its Structure and Spectroscopic Profile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation and spectroscopic data of **Valeriandoid F**, an iridoid isolated from Valeriana jatamansi. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Core Structure and Elucidation

Valeriandoid F is an iridoid, a class of monoterpenoids characterized by a cyclopentane-[c]-pyran skeleton. Its structure was first elucidated by Xu et al. in 2012 through extensive spectroscopic analysis. The elucidation process involved a combination of one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy, including ¹H-NMR, ¹³C-NMR, DEPT-135, ¹H-¹H COSY, HMQC, and HMBC experiments, as well as high-resolution electrospray ionization mass spectrometry (HR-ESI-MS)[1][2].

Spectroscopic Data

The following tables summarize the key quantitative spectroscopic data for **Valeriandoid F**.

Table 1: ¹H-NMR Spectroscopic Data for Valeriandoid F (CDCl₃)



Position	Chemical Shift (δ)	Multiplicity	Coupling Constant (J in Hz)
1	5.88	d	2.4
3	7.46	S	
5	2.94	m	
6	2.05	m	
7	5.34	t	9.0
8	2.58	m	
9	4.89	d	8.4
10a	4.25	d	12.0
10b	4.15	d	12.0
11	4.67	S	
2'	2.20	m	_
3'	0.98	d	6.6
4'	0.96	d	6.6
2"	2.20	m	
3"	0.98	d	6.6
4"	0.96	d	6.6
OAc	2.08	s	

Data sourced from supplementary materials of related studies citing the original work.

Table 2: ¹³C-NMR Spectroscopic Data for Valeriandoid F (CDCl₃)



Position	Chemical Shift (δ) ppm
1	94.2
3	152.1
4	110.2
5	40.1
6	33.5
7	78.1
8	44.2
9	77.8
10	63.8
11	61.2
1'	172.5
2'	43.2
3'	18.7
4'	18.7
1"	172.5
2"	43.2
3"	18.7
4"	18.7
OAc (C=O)	170.2
OAc (CH ₃)	20.9

Data sourced from supplementary materials of related studies citing the original work.

Table 3: Mass Spectrometry Data for Valeriandoid F



Technique	Ionization Mode	Observed m/z	Molecular Formula
HR-ESI-MS	Positive	[M+Na]+	C22H30O9Na

This data is consistent with the initial report of **Valeriandoid F**[1][2].

Experimental Protocols

The following is a generalized protocol for the isolation and purification of **Valeriandoid F** from Valeriana jatamansi, based on typical methods for iridoid extraction from this plant.

- 1. Plant Material and Extraction:
- The air-dried and powdered roots of Valeriana jatamansi are extracted exhaustively with 95% ethanol at room temperature.
- The resulting ethanol extract is concentrated under reduced pressure to yield a crude extract.

2. Fractionation:

- The crude extract is suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.
- The ethyl acetate fraction, which typically contains the iridoids, is concentrated.
- 3. Chromatographic Purification:
- The ethyl acetate fraction is subjected to column chromatography on silica gel.
- A gradient elution system is employed, starting with a non-polar solvent (e.g., petroleum ether or hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate and then methanol).
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles to known iridoids are combined.



4. Final Purification:

- The combined fractions are further purified by repeated column chromatography, often on silica gel and/or Sephadex LH-20.
- Final purification is typically achieved using preparative high-performance liquid chromatography (HPLC) to yield pure **Valeriandoid F**.

Visualizations

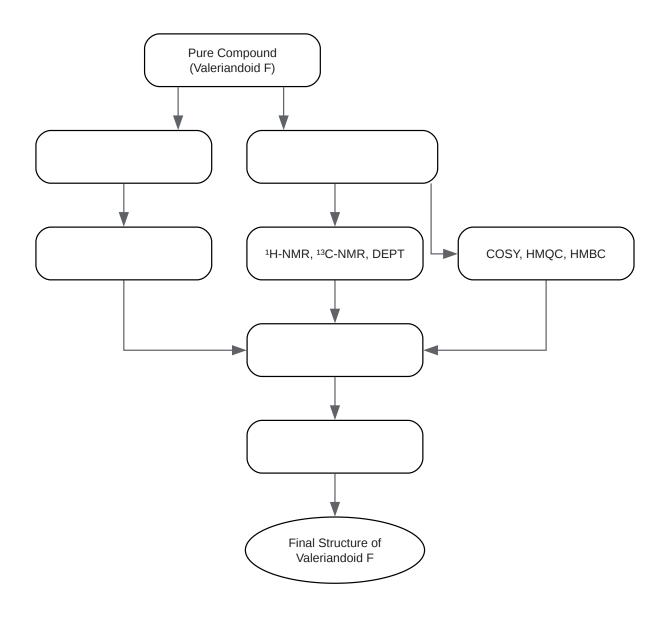
The following diagrams illustrate the general workflow for the isolation and characterization of **Valeriandoid F**.



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Caption: General Experimental Workflow for **Valeriandoid F** Isolation.





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Caption: Logical Flow of **Valeriandoid F** Structure Elucidation.

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